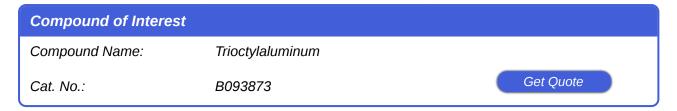


# Application Notes and Protocols: Trioctylaluminum as an Alkylating Agent in Organic Synthesis

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Trioctylaluminum** (TOA), with the chemical formula Al(C<sub>8</sub>H<sub>17</sub>)<sub>3</sub>, is a versatile organoaluminum reagent employed in various organic transformations.[1] While it is widely recognized as a cocatalyst in Ziegler-Natta polymerization, its utility as a potent alkylating agent and Lewis acid in fine chemical synthesis is also significant.[1][2] These application notes provide a comprehensive overview of the use of **trioctylaluminum** as an alkylating agent, offering detailed protocols for key transformations. Due to its pyrophoric nature and high reactivity with water and air, all manipulations of **trioctylaluminum** and other organoaluminum reagents should be conducted under an inert atmosphere (e.g., argon or nitrogen) using anhydrous solvents and standard Schlenk techniques or in a glovebox.[2]

# **Physical and Chemical Properties**

**Trioctylaluminum** is typically supplied as a solution in a non-polar organic solvent, such as hexanes. Key properties are summarized in the table below.



Property	Value	Reference
Chemical Formula	[CH3(CH2)7]3AI	
Molecular Weight	366.64 g/mol	
Appearance	Colorless to pale yellow liquid	[3]
Density	~0.701 g/mL (25 wt. $\%$ in hexanes) at 25 $^{\circ}$ C	
Melting Point	< -40 °C	[3]

# **Core Applications in Alkylation Reactions**

**Trioctylaluminum** serves as a source of the octyl nucleophile for addition to various electrophilic centers. Its primary applications as an alkylating agent in organic synthesis include:

- 1,2-Addition to Carbonyl Compounds: Transfer of an octyl group to the carbonyl carbon of aldehydes and ketones.
- Conjugate Addition to  $\alpha,\beta$ -Unsaturated Systems: While less common for trialkylaluminum reagents which tend to favor 1,2-addition, conjugate addition can be achieved under specific conditions.
- Ring-Opening of Epoxides: Nucleophilic attack on an epoxide ring to generate γ-hydroxy alkylated products.
- Carboalumination of Alkynes and Alkenes: Addition of an octyl group and an aluminum moiety across a carbon-carbon multiple bond.

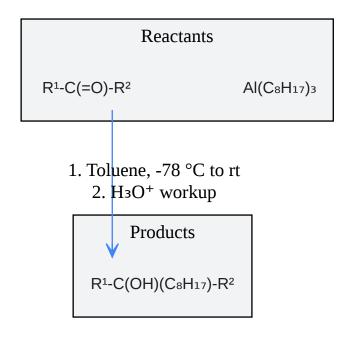
# Detailed Application Notes and Protocols 1,2-Addition to Carbonyl Compounds

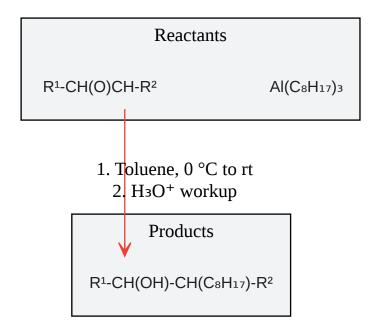
Trialkylaluminum reagents, including **trioctylaluminum**, are known to add to carbonyl compounds in a 1,2-fashion, providing a direct route to secondary and tertiary alcohols. The



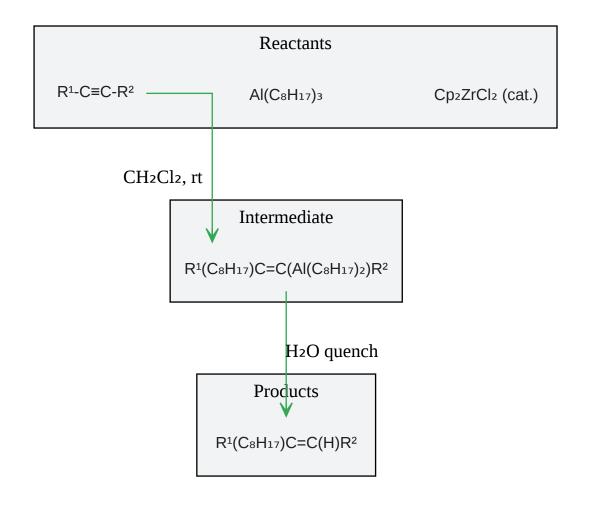
Lewis acidity of the aluminum center activates the carbonyl group, facilitating the nucleophilic transfer of an alkyl group.

#### **Reaction Scheme:**









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## References

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- 2. Tri-n-octylaluminum | C24H51Al | CID 16682948 PubChem [pubchem.ncbi.nlm.nih.gov]
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